

picoxystrobin solubility and partition coefficient

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Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

Cat. No.: S639991

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Physicochemical Properties of Picoxystrobin

The core properties of **picoxystrobin** related to its solubility and partitioning are summarized in the table below.

Property	Value	Conditions / Notes
Water Solubility	3.1 mg/L	At 20°C and pH 7 [1]
Octanol-Water Partition Coefficient (Log K _{OW})	3.6 [1]	
Melting Point	75°C [1]	
Molecular Formula	C ₁₈ H ₁₆ F ₃ NO ₄ [1]	
Molecular Mass	367.32 g/mol [1]	

Solubility in Organic Solvents **Picoxystrobin** is highly soluble in several common organic solvents (at 20°C) [1]:

- **Methanol:** 96,000 mg/L
- **Acetone:** 250,000 mg/L
- **Ethyl acetate:** 250,000 mg/L
- **Xylene:** 250,000 mg/L

Understanding and Measuring Partition Coefficients

The **partition coefficient** (K_{OW} or **Log P**) describes how a compound distributes itself between two immiscible solvents, typically *n*-octanol (representing lipids/living tissue) and water [2]. A **Log P of 3.6** indicates that **picoxystrobin** is **lipophilic** (fat-soluble) and will preferentially move into organic matter or lipids rather than remain in water [1] [2]. This property helps predict its behavior in the environment and during chemical analysis.

The following diagram illustrates the core concepts of partitioning between octanol and water phases.

Partitioning of an analyte between octanol and water phases.

For ionizable compounds, the **distribution coefficient (D)** is used, which accounts for all forms of the compound in each phase and is pH-dependent [2].

Experimental Protocols for Residue Analysis

A study on oriental melon provides a validated method for extracting and quantifying **picoxystrobin** residues, illustrating practical application of its properties [3].

Sample Preparation and Extraction

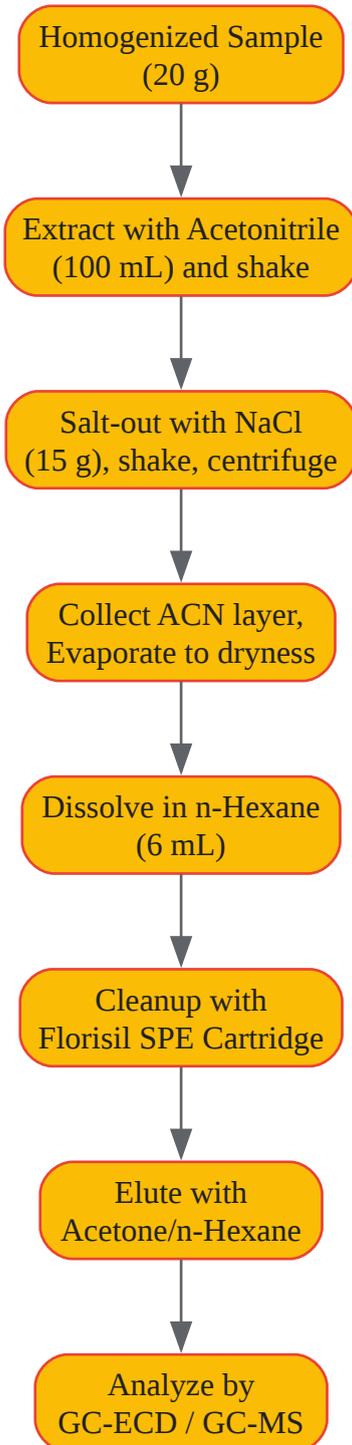
- **Extraction Solvent:** A 20 g homogenized sample is mixed with 100 mL of **acetonitrile** and shaken manually for 1 minute [3].
- **Salting Out:** 15 g of sodium chloride (NaCl) is added to the mixture. It is then shaken mechanically for 30 minutes and centrifuged. The addition of salt helps separate the organic (acetonitrile) layer from the aqueous layer by salting out, leveraging **picoxystrobin**'s high solubility in acetonitrile [3].

Cleanup and Analysis

- **Purification:** An aliquot of the acetonitrile layer is evaporated, and the residue is dissolved in *n*-hexane. The extract is cleaned up using a **Florisil Solid-Phase Extraction (SPE) cartridge**. The analyte is eluted with a mixture of acetone and *n*-hexane [3].

- **Instrumental Analysis:** The final extract is analyzed using **Gas Chromatography with an Electron Capture Detector (GC-ECD)**. Confirmation of **picoxystrobin** identity in field samples was performed using **GC-Mass Spectrometry (GC-MS)** [3].

The experimental workflow from sample to result is summarized below.



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Workflow for the extraction and analysis of **picoxystrobin** residues.

Key Takeaways for Professionals

- **Environmental Fate:** Low water solubility and high log P mean **picoxystrobin** can **adsorb to soil organic matter** and has a **potential for bioaccumulation** [1] [2].
- **Analytical Method Development:** Its solubility profile guides solvent selection. Acetonitrile is effective for initial extraction, and cleanup with **Florisil SPE** is suitable for this non-polar fungicide [3].
- **Regulatory Status:** **Picoxystrobin** is **not approved** for use in the European Union under EC Regulation 1107/2009 [1].

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References

1. Picoxystrobin (Ref: ZA 1963) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Practical Understanding of Partition Coefficients [chromatographyonline.com]
3. Residue analysis of picoxystrobin in oriental melon using ... [pmc.ncbi.nlm.nih.gov]

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